Application Notes and Protocols: Synthesis of Lankacidin Derivatives

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Compound of Interest

Compound Name:	*(S)-2-Hydroxy-1,2,2-triphenylethyl acetate*
CAS No.:	*95061-51-1*
Cat. No.:	*B123807*

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Audience: Researchers, scientists, and drug development professionals.

Note on HYTRA (6-deoxysacaromycin B): Extensive literature searches did not yield any information on the application of HYTRA (6-deoxysacaromycin B) in the synthesis of Lankacidin derivatives. The following application notes and protocols are based on established modular and biomimetic synthetic strategies for Lankacidin derivatives as described in the available scientific literature.

Introduction

Lankacidins are a class of polyketide natural products that exhibit significant antimicrobial activity, including against macrolide-resistant strains.[1][2][3] Their complex molecular architecture and chemical instability, particularly of the β-keto-δ-lactone core, present considerable challenges for synthesis and derivatization.[1][2][4] Fully synthetic methods are crucial for overcoming the limitations of semisynthesis and enabling systematic investigation of structure-activity relationships (SAR) to improve therapeutic potential.[2] This document

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outlines modular and biomimetic approaches for the synthesis of Lankacidin derivatives, providing detailed protocols and summarizing key data.

Data Presentation

Table 1: Inhibitory Activities of 2,18-seco-Lankacidinol Derivatives

Compound	M. luteus (ATCC 4698) MIC (µg/mL)	B. subtilis (ATCC 6633) MIC (µg/mL)	S. aureus (ATCC 29213) MIC (µg/mL)
2,18-seco-lankacidinol B	>128	>128	>128
Stereochemical Derivative 1	>128	>128	>128
Stereochemical Derivative 2	>128	>128	>128
Stereochemical Derivative 3	>128	>128	>128

Data extracted from studies on stereochemically diverse variants of 2,18-seco-lankacidinol B. [2]

Experimental Protocols

Modular Synthesis of 2,18-seco-Lankacidinol B Derivatives

This approach allows for the synthesis of various stereoisomers by combining different building blocks.[4][5]

a) Synthesis of Sulfone Fragment:

- Perform an epoxide opening reaction.
- Protect the resulting diol with TBSCl to yield the protected diol in 78% yield.[4]

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- Conduct a sequence of oxidative deprotection, followed by a Mitsunobu reaction with benzo[d]thiazole-2-thiol.[4]
- Perform thioether oxidation to deliver the final sulfone fragment in 77% yield over two steps.[4]

b) Julia-Kocienski Olefination for Fragment Coupling:

- Couple the sulfone fragment with an appropriate aldehyde fragment under modified Julia olefination conditions to achieve the coupled product.[1]

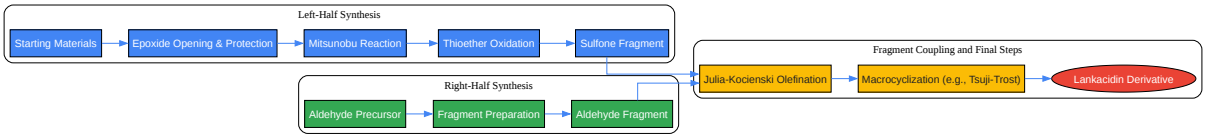
Biomimetic Synthesis of Lankacidinol

This strategy mimics the natural biosynthetic pathway.[6][7]

a) Key Macrocyclization Step:

- A key step involves a biomimetic Mannich macrocyclization reaction to form the 17-membered ring characteristic of lankacidins.[6][7] The biosynthesis is thought to involve a post-assembly macrocyclization catalyzed by the flavin-dependent amine oxidase LkcE, which facilitates the C2-C18 bond formation.[8]

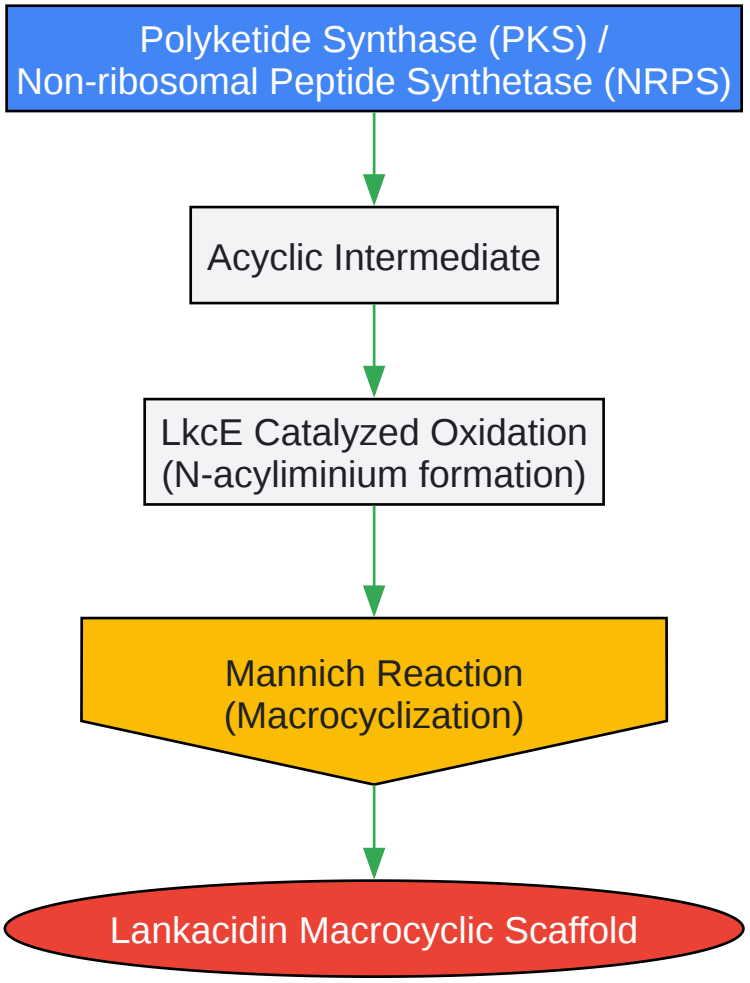
Visualizations



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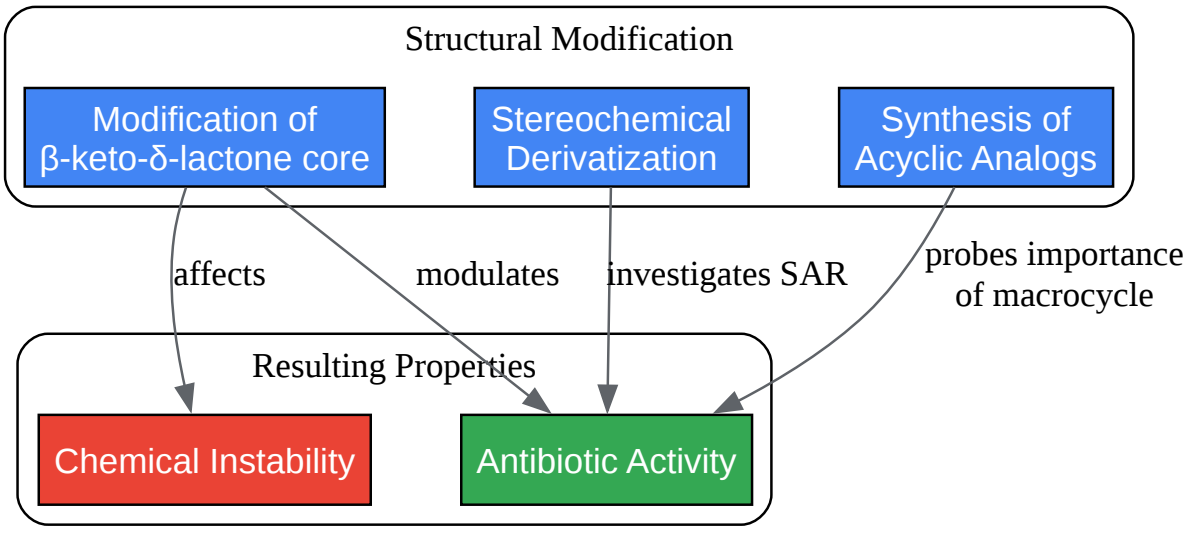
Caption: Modular Synthesis Workflow for Lankacidin Derivatives.



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Caption: Biomimetic Synthesis Pathway for Lankacidins.

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Caption: Structure-Activity Relationship Logic in Lankacidin Derivatization.

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References

- 1. Modular approaches to lankacidin antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis, Structural Reassignment, and Antibacterial Evaluation of 2,18-Seco-Lankacidinol B - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. escholarship.org [escholarship.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Collection - Biomimetic Synthesis of Lankacidin Antibiotics - Journal of the American Chemical Society - Figshare [figshare.com]
- 7. Biomimetic Synthesis of Lankacidin Antibiotics [agris.fao.org]

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- 8. Cyclization mechanism for the synthesis of macrocyclic antibiotic lankacidin in Streptomyces rochei - PubMed [pubmed.ncbi.nlm.nih.gov]
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